

Personal protective equipment for handling (+)-Norpatchoulenol

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Compound of Interest

Compound Name: (+)-Norpatchoulenol

Cat. No.: B191985

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Essential Safety and Handling Guide for (+)-Norpatchoulenol

For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for handling **(+)-Norpatchoulenol**, a sesquiterpenoid found in patchouli oil. While a specific Safety Data Sheet (SDS) for **(+)-Norpatchoulenol** is not readily available, safety protocols can be extrapolated from the SDS of Patchouli Essential Oil, which contains this compound.^{[1][2]}

Physical and Chemical Properties

A summary of the known physical and chemical properties of norpatchoulenol is provided below. This data is essential for understanding its behavior under various laboratory conditions.

Property	Value
Appearance	Colorless to pale yellow clear liquid (est.)
Boiling Point	275.00 to 276.00 °C @ 760.00 mm Hg (est.)
Flash Point	238.00 °F TCC (114.30 °C) (est.)
Vapor Pressure	0.001000 mmHg @ 25.00 °C (est.)
Water Solubility	180.6 mg/L @ 25 °C (est.)
LogP (o/w)	3.546 (est.)

Data sourced from The Good Scents Company.
[3]

Personal Protective Equipment (PPE)

When handling **(+)-Norpatchoulenol**, it is crucial to use appropriate personal protective equipment to minimize exposure and ensure personal safety. The following PPE is recommended based on guidelines for Patchouli Essential Oil.[1][2]

- Eye/Face Protection: Use safety goggles or glasses to protect against splashes.[1]
- Hand Protection: Wear chemical-resistant gloves.[1] Suitable materials include latex or PVC. [2]
- Body Protection: A lab coat or long-sleeved work clothes should be worn.[2] In case of potential splashing, additional protective clothing may be necessary.
- Respiratory Protection: Use in a well-ventilated area.[1][2] If ventilation is inadequate or there is a risk of inhaling vapors, use a suitable respiratory protective device.[4]

Operational and Handling Plan

Adherence to a strict operational plan is vital for the safe handling of **(+)-Norpatchoulenol**.

Handling:

- Avoid contact with eyes and skin.[1][2]

- Do not ingest.[2]
- Handle in a well-ventilated area to avoid inhalation of vapors.[1][2]
- Keep containers tightly closed when not in use.[2]
- Keep away from heat, sparks, and open flames.[2]
- Wash hands thoroughly after handling.[1][2]

First Aid Measures:

- If Swallowed: Do NOT induce vomiting. Immediately call a poison center or doctor.[1][4]
- If on Skin: Wash the affected area with plenty of soap and water.[1] If irritation persists, seek medical attention.
- If in Eyes: Rinse cautiously with water for several minutes.[1] Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
- If Inhaled: Move the person to fresh air and keep them comfortable for breathing.[2]

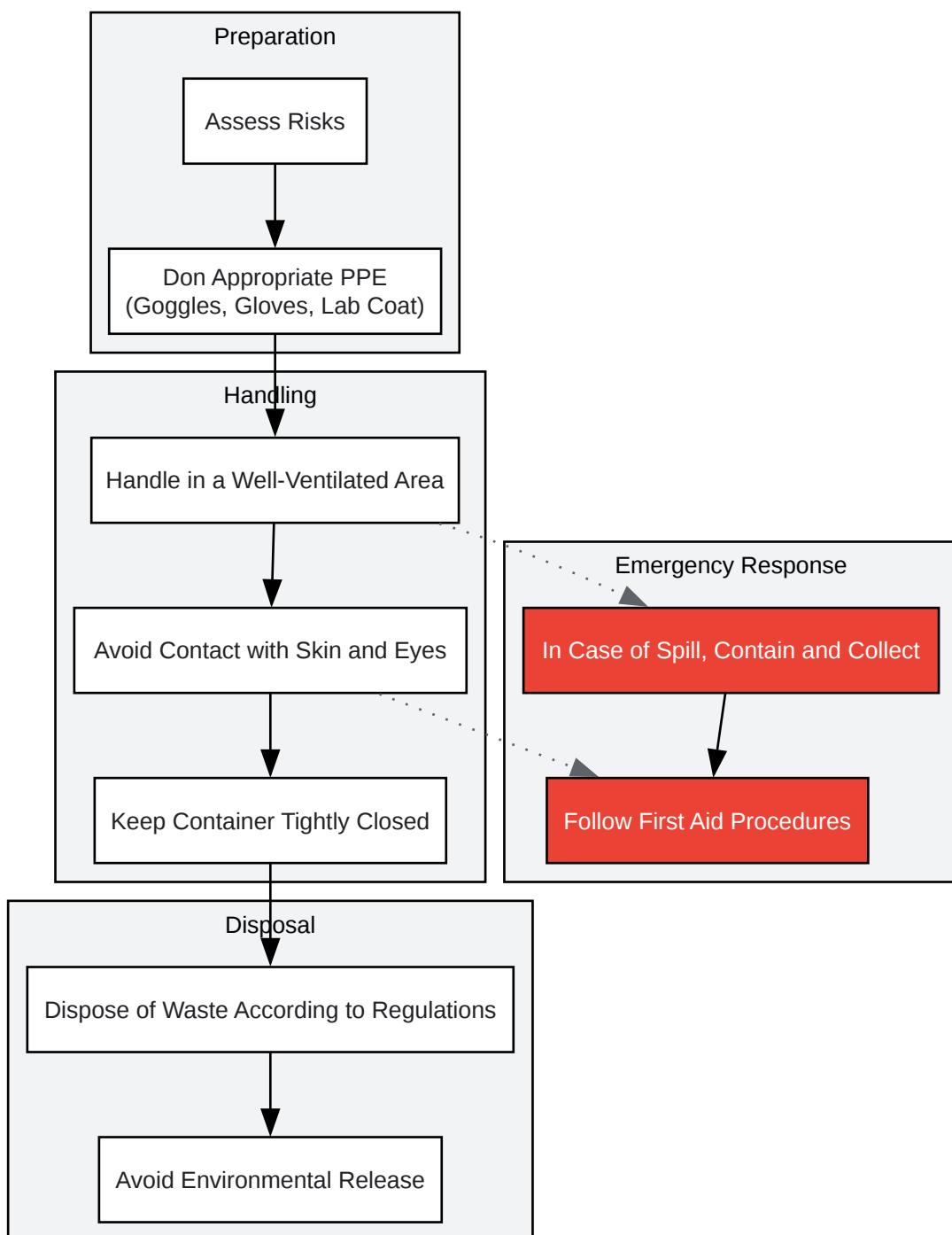
Disposal Plan

Proper disposal of **(+)-Norpatchoulenol** and its containers is essential to prevent environmental contamination.

- Waste Disposal: Dispose of contents and containers in accordance with local, regional, national, and international regulations.[4] Waste may be suitable for incineration.[1]
- Environmental Precautions: Avoid release to the environment.[4] This substance is considered toxic to aquatic life with long-lasting effects.[2][4] Collect any spillage.[4]

Workflow for Safe Handling and Disposal

The following diagram outlines the key steps for the safe handling and disposal of **(+)-Norpatchoulenol** in a laboratory setting.



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